

An In-depth Technical Guide to 5-Amino-2-methoxybenzenesulfonic acid

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Compound of Interest

Compound Name: 5-Amino-2-methoxybenzenesulfonic acid

Cat. No.: B1585598

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Abstract

5-Amino-2-methoxybenzenesulfonic acid (CAS No: 6470-17-3) is a substituted aromatic compound of significant interest in synthetic organic chemistry. Possessing three distinct functional groups—an amine, a methoxy ether, and a sulfonic acid—it serves as a versatile building block for the synthesis of more complex molecules, particularly in the dye industry and as a potential intermediate in pharmaceutical development. This guide provides a comprehensive overview of its chemical identity, physicochemical properties, synthetic considerations, key applications, and safety protocols. By elucidating the causality behind its reactivity and utility, this document aims to equip researchers with the foundational knowledge required for its effective application in laboratory and industrial settings.

Chemical Identity and Physicochemical Profile

5-Amino-2-methoxybenzenesulfonic acid, also known by synonyms such as p-Anisidine-3-sulfonic acid and 6-Methoxymetanilic acid, is uniquely identified by its Chemical Abstracts Service (CAS) number: 6470-17-3.^{[1][2]} Its structural and physical properties are fundamental to understanding its behavior in chemical reactions.

Chemical Structure and Identifiers

The molecule's structure consists of a benzene ring substituted with an amino group (-NH₂), a methoxy group (-OCH₃), and a sulfonic acid group (-SO₃H). The relative positions of these

groups dictate its chemical reactivity and potential applications.

Caption: Chemical structure of **5-Amino-2-methoxybenzenesulfonic acid**.

Key Chemical Identifiers:

- Molecular Formula: C₇H₉NO₄S[1]
- InChI Key: JXZGTFLJFKLVAX-UHFFFAOYSA-N[3]
- Canonical SMILES: COC1=C(C=C(C=C1)N)S(=O)(=O)O[3]

Physicochemical Data

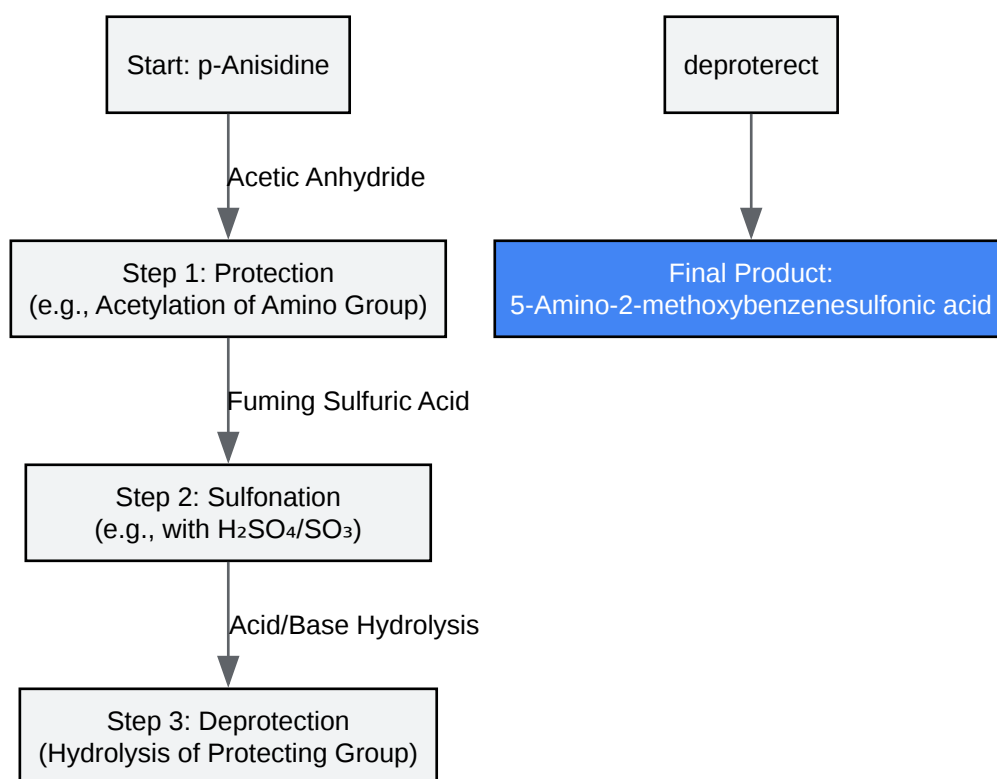
Quantitative data provides insight into the compound's physical state, solubility, and stability, which are critical for designing experiments and for storage.

Property	Value	Source(s)
CAS Number	6470-17-3	[1][2][3][4]
Molecular Weight	203.22 g/mol	[1][3]
Melting Point	314-318 °C	[4]
Appearance	Solid (form varies)	N/A
Hydrogen Bond Donors	2	[4]
Hydrogen Bond Acceptors	5	[4]

Synthesis Considerations

While specific, detailed synthesis procedures for **5-Amino-2-methoxybenzenesulfonic acid** are proprietary or found within patent literature, a general understanding can be derived from established organic chemistry principles. The synthesis of substituted benzenesulfonic acids typically involves multi-step pathways. A plausible retro-synthetic analysis suggests that precursors like p-anisidine (4-methoxyaniline) could be a starting point, followed by a sulfonation reaction.

The challenge in such a synthesis lies in controlling the regioselectivity of the sulfonation. The methoxy group is an ortho-, para-directing activator, while the amino group is also a strong activator. Direct sulfonation of p-anisidine would likely lead to a mixture of products. Therefore, a common strategy involves protecting the highly reactive amino group (e.g., through acetylation) before proceeding with sulfonation, followed by deprotection.



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Caption: Conceptual workflow for the synthesis of **5-Amino-2-methoxybenzenesulfonic acid**.

Applications in Research and Drug Development

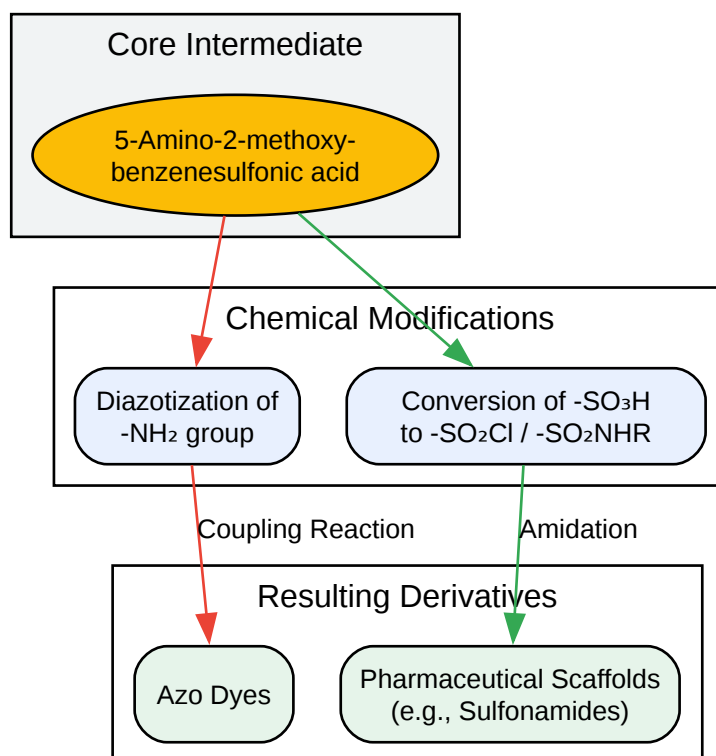
The utility of **5-Amino-2-methoxybenzenesulfonic acid** stems from its trifunctional nature, making it a valuable intermediate. The amino group is a primary nucleophile and can be readily diazotized, while the sulfonic acid group enhances water solubility and can act as a directing group or be chemically modified.

Intermediate for Azo Dyes

The most prominent application is in the synthesis of azo dyes. The primary aromatic amine can undergo diazotization when treated with nitrous acid (generated in situ from NaNO_2 and a strong acid). The resulting diazonium salt is a potent electrophile that can react with electron-rich coupling partners (like phenols or anilines) to form brightly colored azo compounds. The sulfonic acid group is crucial in this context as it imparts water solubility to the final dye, a necessary property for textile applications.

Building Block in Pharmaceutical Synthesis

In drug development, compounds with sulfonic acid or sulfonamide moieties are common. While direct applications of this specific molecule in marketed drugs are not widely documented, its structure represents a key fragment. For instance, the related compound 5-Amino-2-Methylbenzenesulfonamide is an intermediate in the synthesis of Pazopanib, a multi-targeted tyrosine kinase inhibitor used in cancer therapy.^[5] This highlights the potential of benzenesulfonic acid derivatives as foundational scaffolds for creating targeted therapeutics. The amino group provides a handle for building out molecular complexity, while the sulfonic acid can be converted to a sulfonamide, a common pharmacophore.



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Caption: Role as a versatile chemical intermediate.

Experimental Protocol: Synthesis of an Azo Dye (H-Acid Coupling)

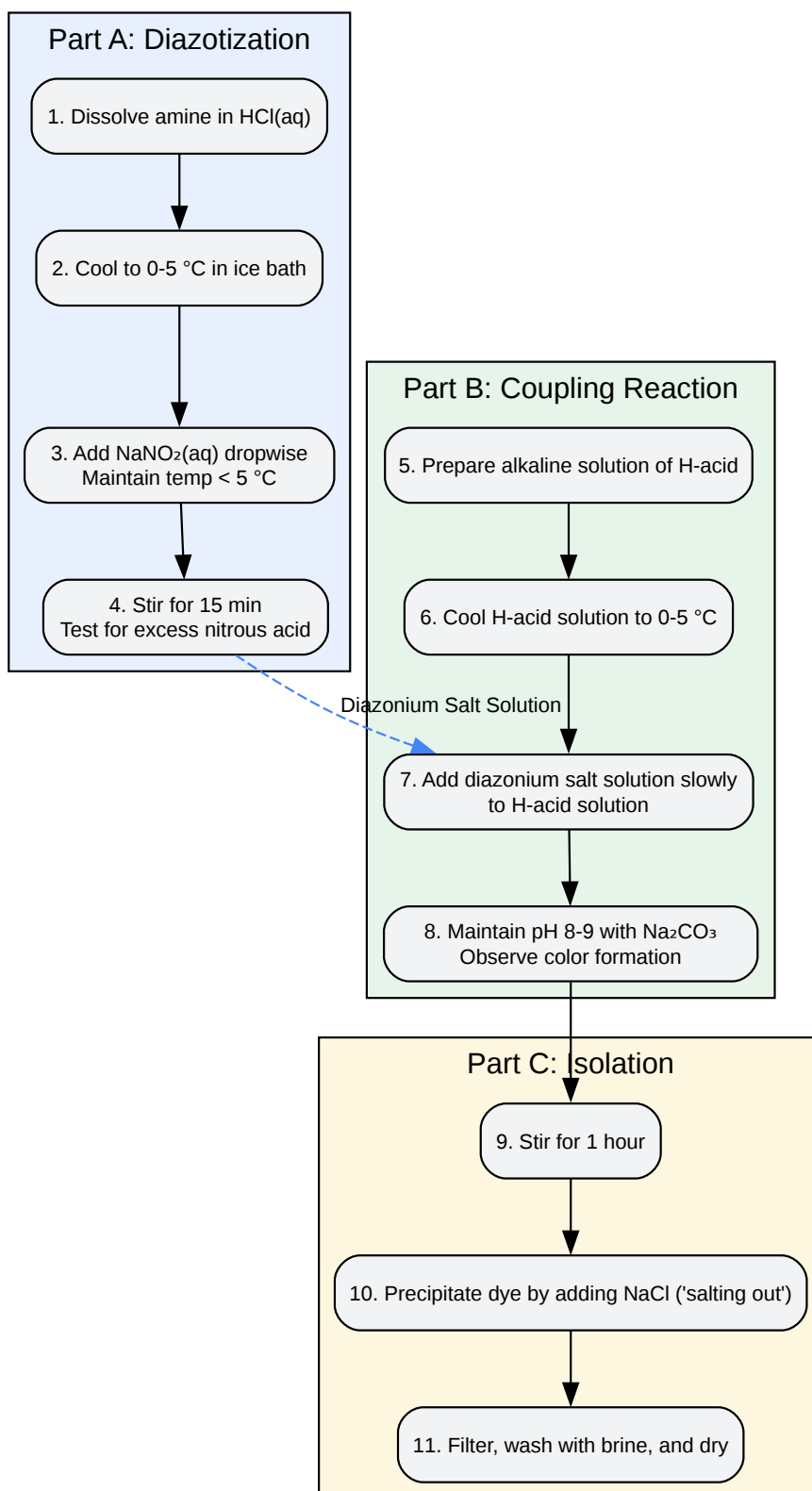
To illustrate its practical utility, this section details a representative protocol for the synthesis of a simple water-soluble azo dye. This procedure is self-validating; a successful reaction is indicated by a distinct color change.

Objective: To synthesize an azo dye by diazotizing **5-Amino-2-methoxybenzenesulfonic acid** and coupling it with H-acid (8-amino-1-naphthol-3,6-disulfonic acid).

Materials:

- **5-Amino-2-methoxybenzenesulfonic acid**
- Sodium nitrite (NaNO_2)
- Hydrochloric acid (HCl), concentrated
- H-acid (8-amino-1-naphthol-3,6-disulfonic acid)
- Sodium carbonate (Na_2CO_3)
- Distilled water
- Ice bath
- Magnetic stirrer and stir bar
- Beakers and Erlenmeyer flasks

Workflow:



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Caption: Experimental workflow for azo dye synthesis.

Step-by-Step Procedure:

- Diazotization:
 - In a 250 mL beaker, suspend 0.05 mol of **5-Amino-2-methoxybenzenesulfonic acid** in 100 mL of water.
 - Slowly add 15 mL of concentrated HCl while stirring. A fine suspension should form.
 - Cool the mixture to 0-5 °C in an ice-salt bath.
 - Dissolve 0.052 mol of sodium nitrite in 20 mL of water and cool it.
 - Add the sodium nitrite solution dropwise to the cold amine suspension over 15 minutes, ensuring the temperature does not rise above 5 °C.
 - Causality Check: Maintaining low temperature is critical because diazonium salts are unstable and can decompose at higher temperatures.
 - After the addition is complete, stir for another 15 minutes. Check for the presence of excess nitrous acid using starch-iodide paper (a blue-black color indicates excess).
- Coupling:
 - In a separate 500 mL beaker, dissolve 0.05 mol of H-acid in 150 mL of water containing 0.15 mol of sodium carbonate. This creates an alkaline solution of the coupling component.
 - Causality Check: The coupling reaction is pH-dependent. Alkaline conditions are required to activate the naphthol ring system of the H-acid for electrophilic attack by the diazonium salt.
 - Cool this solution to 0-5 °C.
 - Slowly add the previously prepared cold diazonium salt solution to the H-acid solution with vigorous stirring.
 - A deep color (typically red or violet) should form immediately.

- Maintain the pH of the mixture between 8 and 9 by adding more sodium carbonate solution if necessary.
- Isolation:
 - Continue stirring the reaction mixture in the cold for 1-2 hours to ensure the reaction goes to completion.
 - Precipitate the dye from the solution by adding solid sodium chloride in portions until the dye separates as a solid ('salting out').
 - Collect the dye by vacuum filtration, wash it with a saturated NaCl solution, and dry it in an oven at a moderate temperature.

Safety and Handling

5-Amino-2-methoxybenzenesulfonic acid is a corrosive chemical that requires careful handling to prevent injury.^[3] Adherence to standard laboratory safety protocols is mandatory.

GHS Hazard Information:

Hazard Class	Code	Statement	Source(s)
Skin Corrosion/Irritation	H314	Causes severe skin burns and eye damage	[3][4]

Precautionary Measures:

- Engineering Controls: Use in a well-ventilated area, preferably within a chemical fume hood. Ensure eyewash stations and safety showers are readily accessible.
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles and a face shield.
 - Skin Protection: Wear chemically resistant gloves (e.g., nitrile) and a lab coat.

- Respiratory Protection: If dust is generated, use a P3 (EN 143) respirator cartridge or equivalent.
- Handling: Avoid creating dust. Do not breathe dust. Avoid contact with skin, eyes, and clothing. Wash hands thoroughly after handling.
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place. Keep away from incompatible materials such as strong oxidizing agents and strong acids.[6]

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